rac Timolol-d5 Maleate in LC-MS/MS analysis

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Compound of Interest

Compound Name:	*rac Timolol-d5 Maleate*
CAS No.:	*1217260-21-3*
Cat. No.:	*B564250*

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Application Note: High-Sensitivity LC-MS/MS Quantitation of Timolol in Biological Matrices using rac-Timolol-d5 Maleate

Introduction & Scope

Timolol is a non-selective beta-adrenergic antagonist widely used in the treatment of glaucoma (ocular formulations) and cardiovascular conditions (oral formulations).[1] In drug development and clinical pharmacokinetics (PK), the accurate quantification of Timolol in complex matrices—such as human plasma and aqueous humor—is critical.

This protocol details the application of rac-Timolol-d5 Maleate as a Stable Isotope-Labeled Internal Standard (SIL-IS). The use of a deuterated internal standard is the gold standard in bioanalysis to compensate for matrix effects, extraction variability, and ionization suppression/enhancement in Electrospray Ionization (ESI).

Why "rac" (Racemic)? Timolol is clinically administered as the S-enantiomer.[1] However, rac-Timolol-d5 (containing both R and S enantiomers) is a versatile IS. In standard achiral reversed-phase chromatography (C18), both enantiomers co-elute, serving as a robust IS for total Timolol. In chiral chromatography, the rac-IS separates into two peaks, allowing for the simultaneous enantioselective quantification of R- and S-Timolol if required.

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Chemical & Physical Properties

The following table outlines the physicochemical properties of the analyte and the internal standard.

Property	Analyte: Timolol Maleate	Internal Standard: rac-Timolol-d5 Maleate
CAS Number	26921-17-5	1217260-21-3
Molecular Formula		
Free Base MW	316.42 g/mol	321.45 g/mol (+5 Da shift)
Isotopic Labeling	None	Deuterium ( ) typically on the morpholine ring or propyl chain.[2]
Solubility	Soluble in water, methanol, ethanol.	Soluble in water, methanol, DMSO.
pKa	~9.2 (Secondary amine)	~9.2

Mass Spectrometry Parameters (Tuning)

The method utilizes a Triple Quadrupole Mass Spectrometer operating in Positive Electrospray Ionization (ESI+) mode. The transition corresponds to the protonated molecular ion

fragmenting to the characteristic product ion.

MRM Transitions

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Compound	Precursor Ion ( )	Product Ion ( )	Cone Voltage (V)	Collision Energy (eV)	Mechanism
Timolol	317.2	261.1	35	22	Loss of tert-butyl group ( )
Timolol-d5	322.2	266.1	35	22	Loss of tert-butyl group (Retention of on core)

Note: The transition 317.2

261.1 represents the cleavage of the ether bond or loss of the isobutylene moiety. The d5-IS transition (322

266) confirms the deuterium label is located on the morpholine ring or the core structure, not the labile t-butyl group, ensuring the mass shift is retained in the fragment.

Source Parameters (Generic Optimization)

- Ion Source: ESI Positive
- Capillary Voltage: 3.0 kV
- Desolvation Temperature: 500°C
- Desolvation Gas Flow: 1000 L/Hr
- Cone Gas Flow: 150 L/Hr

Chromatographic Conditions

This protocol uses an achiral Reversed-Phase method suitable for high-throughput PK studies.

- Column:

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Stationary Phase (e.g., Inertsil ODS-3 or Kinetex C18),

mm, 1.7 µm or 3.5 µm.

- Mobile Phase A: 10 mM Ammonium Formate in Water (pH 3.5 or pH 7.0).
- Mobile Phase B: Acetonitrile (LC-MS Grade).
- Flow Rate: 0.4 mL/min.[3]
- Gradient:
  - 0.0 min: 10% B
  - 0.5 min: 10% B
  - 2.5 min: 90% B
  - 3.5 min: 90% B
  - 3.6 min: 10% B
  - 5.0 min: Stop
- Retention Time: ~2.3 - 2.8 min (Analyte and IS co-elute).

Experimental Workflow & Sample Preparation

For biological matrices (Plasma/Aqueous Humor), Liquid-Liquid Extraction (LLE) is recommended over Protein Precipitation (PP) to reduce matrix effects and improve sensitivity (LLOQ ~0.5 ng/mL).

Protocol Steps:

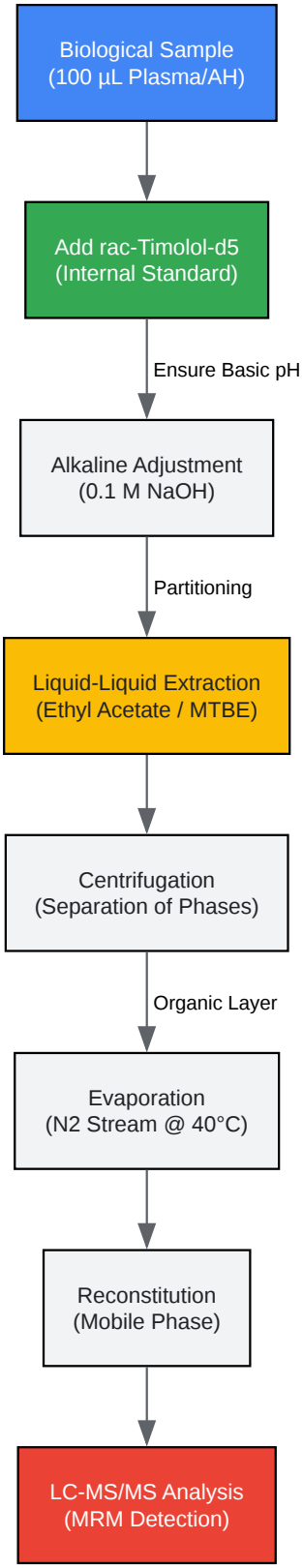
- Aliquot: Transfer 100 µL of plasma/aqueous humor into a clean tube.
- IS Addition: Add 10 µL of rac-Timolol-d5 working solution (e.g., 500 ng/mL in 50% MeOH). Vortex 10s.

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- Basification: Add 50 µL of 0.1 M NaOH (Timolol is basic; high pH suppresses ionization, driving it into the organic layer).
- Extraction: Add 1.0 mL of Ethyl Acetate or MTBE (Methyl tert-butyl ether).
- Agitation: Vortex vigorously for 5 mins or shake for 10 mins.
- Separation: Centrifuge at 4000 rpm for 10 mins at 4°C.
- Evaporation: Transfer the organic supernatant (top layer) to a fresh tube and evaporate to dryness under Nitrogen at 40°C.
- Reconstitution: Reconstitute residue in 100 µL Mobile Phase (80:20 Water:ACN). Vortex and inject.[4]

Workflow Diagram

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Caption: Step-by-step Liquid-Liquid Extraction (LLE) workflow for Timolol quantification.

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Method Validation & Troubleshooting

To ensure Scientific Integrity, the method must be validated against FDA/EMA Bioanalytical Method Validation guidelines.

Self-Validating Criteria (System Suitability)

- Signal-to-Noise (S/N): >10 for the Lower Limit of Quantification (LLOQ).
- IS Consistency: The peak area of rac-Timolol-d5 should not vary by more than 15% across the run.
- Linearity:

  over the range (e.g., 0.5 – 500 ng/mL).

Common Issues & Solutions

- Crosstalk (IS Interference):
  - Issue: Signal in the analyte channel (317/261) when injecting only pure IS.
  - Cause: Impure d5 standard containing d0 (unlabeled Timolol).
  - Solution: Purchase high-grade IS (>99% isotopic purity). Ensure the "contribution" to the analyte channel is <20% of the LLOQ response.
- Deuterium Isotope Effect:
  - Issue: d5-Timolol eluting slightly earlier than Timolol.
  - Cause: Deuterium is slightly more hydrophilic than Hydrogen.
  - Mitigation: This is normal in UPLC. Ensure the integration window covers both, or align the retention times if the shift is significant (>0.1 min) by adjusting the gradient slope.

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